

Chemical and physical properties of Thiorphan-d5.

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Compound of Interest

Compound Name: Thiorphan-d5

Cat. No.: B3026101

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In-Depth Technical Guide to Thiorphan-d5

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiorphan-d5 is the deuterated analog of Thiorphan, the active metabolite of the antidiarrheal drug racecadotril. Due to its isotopic labeling, **Thiorphan-d5** serves as an invaluable tool in analytical and pharmacokinetic research, primarily as an internal standard for the precise quantification of Thiorphan in biological matrices.^{[1][2]} This technical guide provides a comprehensive overview of the chemical and physical properties of **Thiorphan-d5**, details its application in experimental protocols, and illustrates its primary workflow.

Chemical and Physical Properties

Thiorphan-d5 is a stable, isotopically labeled compound where five hydrogen atoms on the phenyl ring have been replaced with deuterium.^[3] This substitution results in a higher molecular weight compared to the unlabeled Thiorphan, which allows for its clear differentiation in mass spectrometry-based assays. While specific quantitative data for some physical properties of **Thiorphan-d5** are not readily available in published literature, the known properties are summarized below. The properties of its non-deuterated counterpart, Thiorphan, are also provided for reference.

Property	Thiorphan-d5	Thiorphan (for reference)
Chemical Name	(3-mercapto-2-((phenyl-d5)methyl)propanoyl)glycine	(3-mercapto-2-(phenylmethyl)propanoyl)glycine
Synonyms	N-[2-(Mercaptomethyl)-1-oxo-3-(phenyl-d5)propyl]glycine	DL-Thiorphan
CAS Number	2183240-70-0[3]	76721-89-6[4]
Molecular Formula	C ₁₂ H ₁₀ D ₅ NO ₃ S	C ₁₂ H ₁₅ NO ₃ S
Molecular Weight	258.35 g/mol	253.3 g/mol
Physical State	Solid	Crystalline solid
Purity	≥99% deuterated forms (d1-d5)	≥95%
Solubility	No specific data available	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml, PBS (pH 7.2): 0.5 mg/ml
Storage	Recommended to store in tightly closed containers at room temperature, protected from light and moisture. For temperature-sensitive materials, cold storage (e.g., 2–8°C, -20°C) is indicated.	-
Safety	Not classified as a hazardous substance according to the Globally Harmonized System (GHS).	-

Experimental Protocols

The primary application of **Thiorphan-d5** is as an internal standard in bioanalytical methods to ensure the accuracy and precision of Thiorphan quantification. Below are detailed

methodologies from cited experiments.

Quantification of Thiorphan in Human Plasma by HPLC with UV Detection

This method was developed for the pharmacokinetic study of Thiorphan.

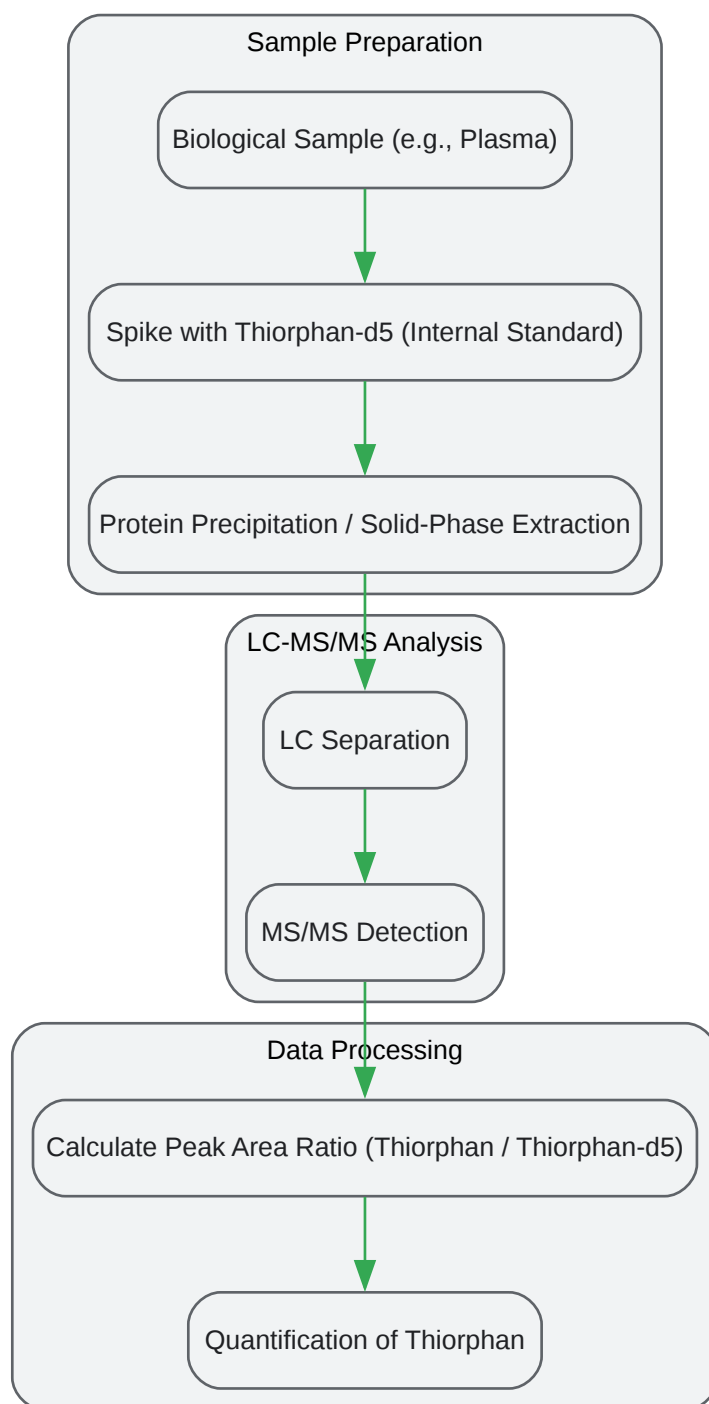
- Sample Preparation:
 - Plasma samples are pre-treated using solid-phase extraction (SPE) with Oasis HLB 3 mL, 60 mg cartridges.
 - Thiorphan is eluted and the solvent is evaporated.
 - The residue is reconstituted in the mobile phase for injection.
- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system with UV detection.
- Chromatographic Conditions:
 - Column: Waters Sunfire C18 reversed-phase column.
 - Column Temperature: 35°C.
 - Mobile Phase: A mixture of 0.05 M phosphate buffer (pH adjusted to 2.6) and acetonitrile (74:26, v/v).
 - Flow Rate: 1.0 mL/min.
 - UV Detection Wavelength: 210 nm.
- Internal Standard:
 - In this specific study, Nevirapine was used as the internal standard. However, **Thiorphan-d5** is an ideal internal standard for LC-MS based methods due to its similar chemical behavior and different mass.

- Validation Parameters:
 - Linearity: The calibration curve was linear over the range of 0.05-4 µg/mL.
 - Limit of Quantification (LOQ): 0.05 µg/mL.
 - Accuracy: Mean accuracy was between 92.7-99.6%.
 - Precision: Within- and between-batch coefficients of variation were 2.2-8.4% and 4.1-8.1%, respectively.

Mandatory Visualization

Experimental Workflow for Bioanalytical Quantification using Thiorphan-d5

The following diagram illustrates the typical workflow for the quantification of Thiorphan in a biological sample, such as plasma, using **Thiorphan-d5** as an internal standard with LC-MS/MS analysis.



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